

3,3,5-Trimethylcyclohexyl Acrylate: A Technical Health and Safety Overview

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Compound of Interest

Compound Name: 3,3,5-Trimethylcyclohexyl acrylate

Cat. No.: B3431026

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the health and safety data for **3,3,5-Trimethylcyclohexyl acrylate** (CAS No. 86178-38-3). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and potential hazards. This document is intended to be a valuable resource for professionals working with this chemical, offering quick access to critical safety information, including physical and chemical properties, toxicological data, and handling procedures.

Core Properties and Hazard Identification

3,3,5-Trimethylcyclohexyl acrylate is a colorless liquid that is insoluble in water but soluble in organic solvents.^[1] It is recognized for its use as a specialty acrylic ester monomer in the synthesis of high-performance polymers.^[1] While it offers desirable properties such as low odor and low shrinkage in polymer applications, it is crucial to be aware of its health and safety profile.^[1]

The substance is classified as causing skin irritation, serious eye irritation, and may cause an allergic skin reaction and respiratory irritation.^{[2][3]} It is also recognized as being toxic to aquatic life with long-lasting effects.^{[2][3][4]}

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C12H20O2	[1][5][6]
Molecular Weight	196.29 g/mol	[4][6]
Appearance	Colorless to light yellow clear liquid	[4][6]
Boiling Point	234.4°C at 760 mmHg	[5]
Flash Point	89.4°C	[5]
Density	0.94 g/cm ³	[5]
Water Solubility	18.3 mg/L at 20°C	[7]
LogP	2.93040 / 4.6 at 20°C	[5][7]

Toxicological Data

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity	Rat (female)	Oral	LD0 > 2000 mg/kg bw	[4]
Acute Dermal Toxicity	Rat (male/female)	Dermal	LD0 > 2000 mg/kg bw	[4]
Acute Aquatic Toxicity	Danio rerio (Zebra fish)	-	LC50 = 1.9 mg/L (96 h)	[4]

Note: LD0 (Lethal Dose 0) is the highest dose of a substance given to a group of test animals that does not cause any deaths. LC50 (Lethal Concentration 50) is the concentration of a chemical in air or water which causes the death of 50% of a group of test animals.

Experimental Protocols

Detailed experimental protocols for the specific toxicological studies on **3,3,5-Trimethylcyclohexyl acrylate** are not publicly available. However, the methodologies for such studies generally follow standardized guidelines, such as those established by the Organisation

for Economic Co-operation and Development (OECD). The following are descriptions of typical protocols for the key toxicological endpoints.

Acute Oral Toxicity (Following OECD Guideline 423)

The acute oral toxicity is typically assessed in a stepwise procedure using a small number of animals.[\[8\]](#)[\[9\]](#)

- **Test Animals:** Healthy, young adult rats of a single sex (usually females) are used.[\[10\]](#)[\[11\]](#) The animals are acclimatized to laboratory conditions for at least five days before the test.[\[11\]](#)
- **Dosing:** The test substance is administered as a single oral dose via gavage.[\[10\]](#)[\[11\]](#) The initial dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight) based on any existing information about the substance's toxicity.[\[10\]](#)
- **Observation:** The animals are observed for mortality and clinical signs of toxicity several times on the day of dosing and at least once daily for 14 days.[\[9\]](#)[\[11\]](#) Body weight is measured at the beginning of the study and at least weekly thereafter.[\[9\]](#)
- **Endpoint:** The study allows for the determination of the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard class for acute oral toxicity.

Acute Dermal Toxicity (Following OECD Guideline 402)

This test assesses the potential hazard from a single dermal exposure to the substance.[\[12\]](#)[\[13\]](#)

- **Test Animals:** Healthy young adult rats, rabbits, or guinea pigs with healthy, intact skin are used.[\[14\]](#) The fur on the dorsal area of the trunk is clipped one day before the application of the test substance.[\[14\]](#)
- **Application:** The test substance is applied uniformly over a shaved area of approximately 10% of the total body surface.[\[13\]](#)[\[14\]](#) The substance is held in contact with the skin with a porous gauze dressing for a 24-hour exposure period.[\[14\]](#)
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days.[\[13\]](#) Body weights are recorded weekly.[\[13\]](#)

- Endpoint: At the end of the observation period, all surviving animals are subjected to a gross necropsy.[13] The results are used to classify the substance for acute dermal toxicity.

Acute Toxicity to Fish (Following OECD Guideline 203)

This test determines the concentration of the substance that is lethal to 50% of the test fish over a 96-hour period.

- Test Organisms: A sensitive freshwater fish species, such as the Zebrafish (*Danio rerio*), is used.[15]
- Test Conditions: The fish are exposed to a range of concentrations of the test substance in water under controlled conditions of temperature, light, and dissolved oxygen for 96 hours. [16][17]
- Observation: The number of dead fish in each test concentration is recorded at 24, 48, 72, and 96 hours.[17]
- Endpoint: The LC50 value and its confidence limits are calculated at the end of the 96-hour exposure period.[18]

Signaling Pathways and Mechanism of Toxicity

Specific signaling pathways directly modulated by **3,3,5-Trimethylcyclohexyl acrylate** have not been identified in the reviewed literature. However, the general mechanism of toxicity for acrylates is understood to involve a few key processes.

Acrylates are α,β -unsaturated carbonyl compounds that can act as electrophiles.[5] A common mechanism of their toxicity is through Michael-type addition reactions with nucleophilic groups in proteins and DNA.[5] This can lead to enzyme inhibition and cellular damage.

For skin sensitization, acrylates can act as haptens, which are small molecules that can elicit an immune response only when attached to a large carrier such as a protein. The covalent binding of acrylates to skin proteins can lead to the formation of an immunogenic complex, resulting in allergic contact dermatitis upon subsequent exposures.[19]

The respiratory irritation caused by acrylates is likely due to their direct irritant effect on the mucous membranes of the respiratory tract.

Logical Workflow for Handling Exposure

The following diagram illustrates a logical workflow for managing a potential exposure to **3,3,5-Trimethylcyclohexyl acrylate** in a laboratory setting.



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Caption: Logical workflow for responding to an exposure incident involving **3,3,5-Trimethylcyclohexyl acrylate**.

Safe Handling and Storage

Handling:

- Handle in a well-ventilated place.[\[4\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid formation of dust and aerosols.[\[4\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[4\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store away from incompatible materials and foodstuff containers.[\[4\]](#)
- Store locked up.[\[4\]](#)

First Aid Measures

- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[4\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if skin irritation or rash occurs.[\[4\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[4\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[4\]](#)

This technical guide is intended to provide essential health and safety information for **3,3,5-Trimethylcyclohexyl acrylate**. It is not a substitute for a comprehensive risk assessment and the user's own judgment. Always refer to the most current Safety Data Sheet provided by the supplier before handling this chemical.

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